

# A Technical Guide to the Synthesis and Purification of Diprophylline

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## Compound of Interest

Compound Name: *Diniprophylline*

Cat. No.: *B1670689*

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This in-depth technical guide provides a comprehensive overview of the fundamental principles and methodologies for the synthesis and purification of Diprophylline (also known as Dyphylline). Diprophylline, a xanthine derivative, is a bronchodilator and vasodilator utilized in the management of respiratory ailments such as asthma and bronchitis.[1][2] This document outlines established synthesis routes from theophylline, details purification protocols, presents quantitative data in a structured format, and includes visualizations of the reaction pathway and purification workflow to aid in comprehension and practical application.

## Physicochemical Properties of Diprophylline

A foundational understanding of Diprophylline's properties is crucial for its synthesis and handling.

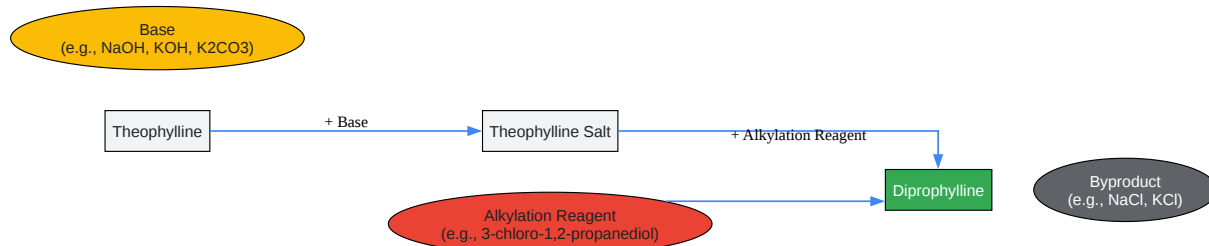
Property	Value	Reference
Molecular Formula	C10H14N4O4	[3][4]
Molar Mass	254.24 g/mol	[4]
Melting Point	155-163.5 °C	
Appearance	White crystalline powder	
Solubility	Freely soluble in water; slightly soluble in ethanol; sparingly soluble in chloroform. 1g dissolves in 3ml of water at 25°C.	

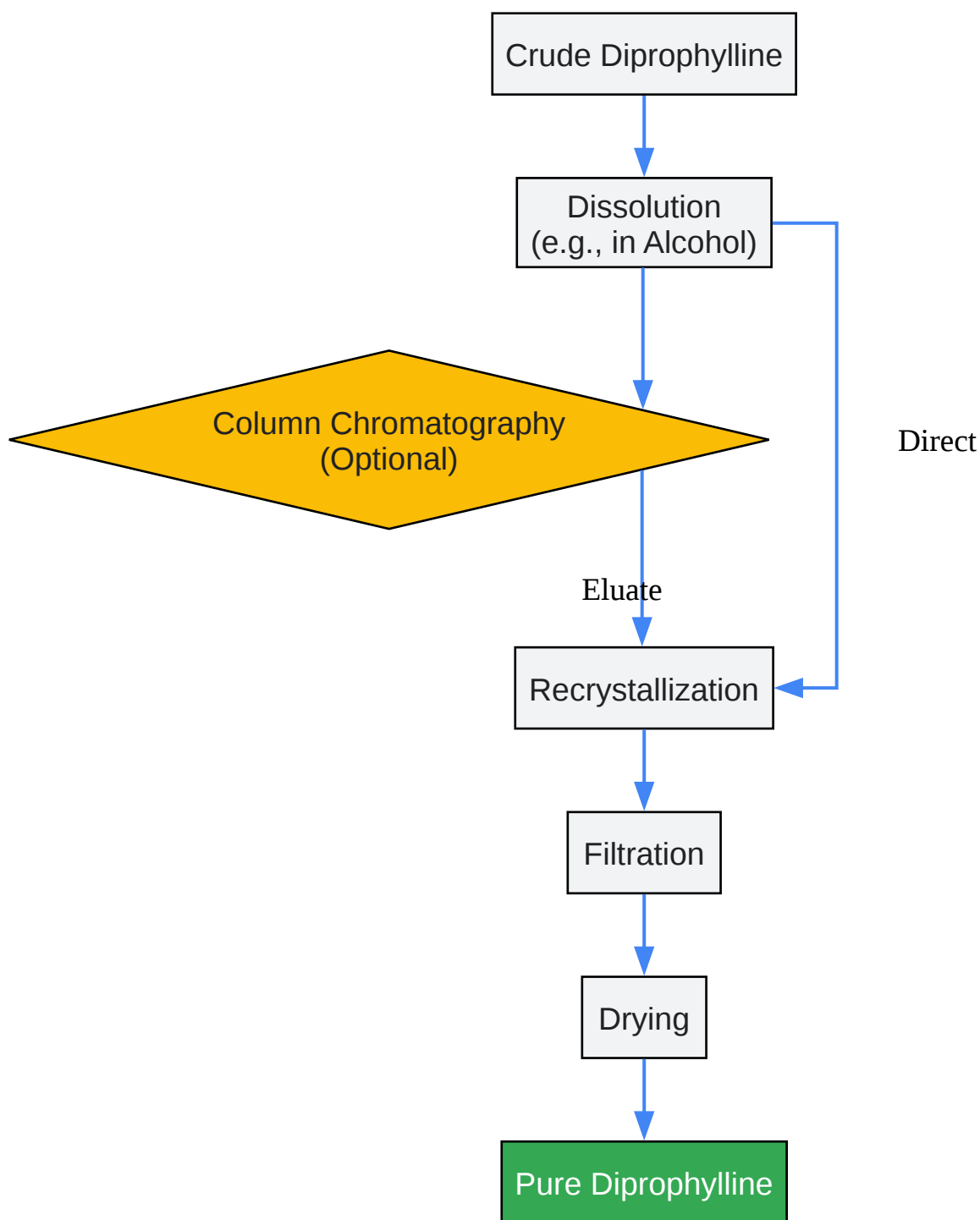
## Synthesis of Diprophylline

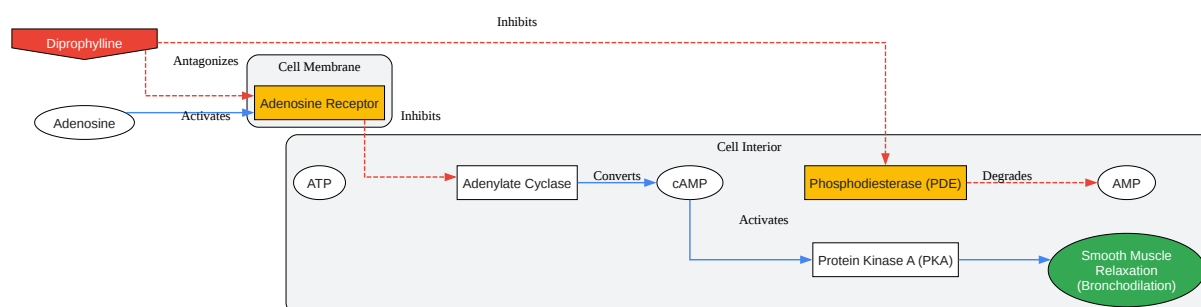
The primary and most documented method for synthesizing Diprophylline is through the alkylation of theophylline. This process involves the reaction of theophylline with a suitable 2,3-dihydroxypropylating agent under basic conditions.

## Synthesis Pathway

The general synthesis pathway involves the deprotonation of theophylline at the N-7 position by a base, followed by nucleophilic substitution with an appropriate electrophile.







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## References

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